

Technical Guide: Physical Properties of Lead Neodecanoate

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Compound of Interest

Compound Name: Lead(2+) neoundecanoate

Cat. No.: B15177744

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Introduction

Lead neodecanoate (CAS No. 27253-28-7) is a metal carboxylate that finds application in various industrial processes.^{[1][2]} A thorough understanding of its physical properties is essential for its safe handling, application, and for the development of new formulations. This technical guide provides a comprehensive overview of the known physical characteristics of lead neodecanoate, outlines general experimental protocols for their determination, and presents a logical workflow for its characterization.

Core Physical Properties

The physical properties of lead neodecanoate have been reported across various sources. A summary of these properties is presented in the table below for ease of reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₂₀ H ₃₈ O ₄ Pb	[3]
Molecular Weight	549.71 g/mol	[1][3][4]
Appearance	Amber to brown liquid[5] / Light yellow liquid	[2]
Density	1.11 g/cm ³	[1][4][6]
Boiling Point	150 °C	[1][4][6]
Melting Point	Not available	
Flash Point	40 °C	[1][4][6]
Solubility	Insoluble in water	[5]

Experimental Protocols for Physical Property Determination

While specific experimental protocols for the determination of all physical properties of lead neodecanoate are not readily available in the public domain, standard methodologies for similar metal carboxylate compounds can be applied.

Determination of Melting Point

The melting point of a substance is the temperature at which it changes state from solid to liquid. For a compound like lead neodecanoate, which is a liquid at room temperature, this property is not applicable. However, for solid metal carboxylates, the following method is commonly used:

- **Capillary Method:** A small, powdered sample is packed into a capillary tube and placed in a melting point apparatus. The temperature is gradually increased, and the range from the temperature at which the substance begins to melt to the temperature at which it is completely liquid is recorded as the melting point range.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid and the liquid changes into a vapor.

- **Distillation Method:** The compound is heated in a distillation apparatus. The temperature at which the liquid boils and its vapor condenses is recorded as the boiling point. For accuracy, the atmospheric pressure should be recorded and the boiling point corrected to standard pressure if necessary.

Determination of Density

Density is the mass of a substance per unit volume.

- **Pycnometer Method:** A pycnometer, a flask with a specific volume, is weighed empty and then again when filled with the liquid sample. The density is calculated by dividing the mass of the sample by the known volume of the pycnometer. The temperature at which the measurement is made should be recorded as density is temperature-dependent.

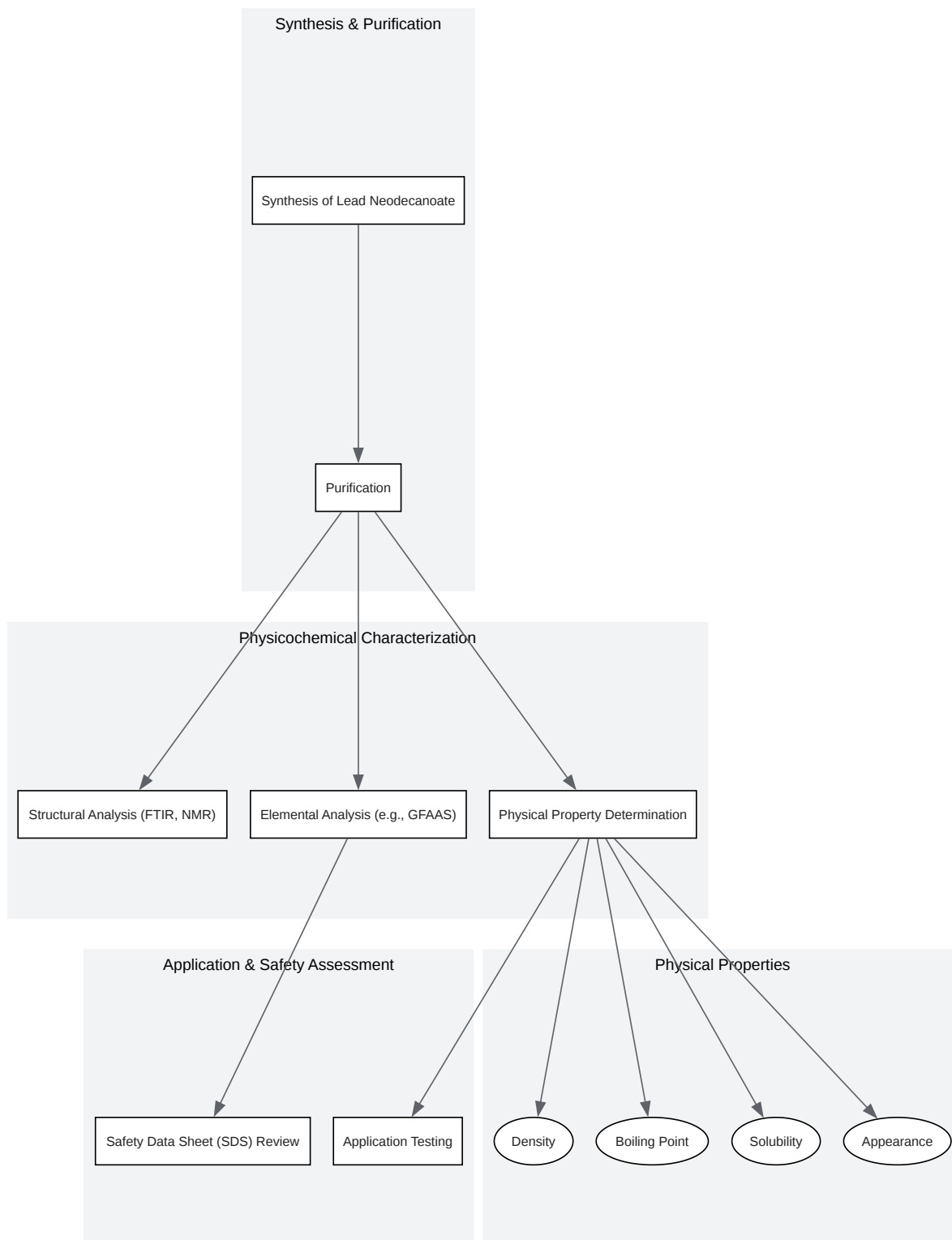
Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

- **Visual Method:** A known amount of the solute (lead neodecanoate) is added to a known volume of a solvent (e.g., water, organic solvents) at a specific temperature. The mixture is agitated, and the solubility is determined by visual inspection of whether the solute has completely dissolved. For quantitative analysis, the saturated solution can be analyzed for its concentration of the dissolved solute.

Workflow for Physicochemical Characterization

The following diagram illustrates a general workflow for the physical and chemical characterization of a metal carboxylate such as lead neodecanoate.



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Fig. 1: General workflow for the characterization of lead neodecanoate.

Conclusion

This technical guide provides a consolidated source of information on the physical properties of lead neodecanoate. The presented data and general experimental methodologies offer a valuable resource for professionals in research and development. The workflow diagram provides a logical framework for the systematic characterization of this and similar metal carboxylate compounds. It is important to note the absence of a reported melting point in the available literature. For all handling and experimental procedures, consulting the appropriate Safety Data Sheet (SDS) is mandatory.

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